

Diphenylphosphinic Chloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Diphenylphosphinic chloride*

Cat. No.: *B046034*

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CAS Number: 1499-21-4

This technical guide provides an in-depth overview of **diphenylphosphinic chloride** (DPPC), a versatile reagent widely utilized by researchers, scientists, and drug development professionals. This document outlines its chemical and physical properties, safety and handling information, and detailed experimental protocols for its synthesis and application in key chemical transformations.

Core Properties and Safety Data

Diphenylphosphinic chloride is a colorless to light yellow liquid known for its utility as a precursor in the synthesis of various chemical entities, including chiral phosphine ligands and peptide coupling agents.^{[1][2]} It also finds application as a flame retardant and a pharmaceutical adjuvant.^{[1][3]}

Physicochemical Properties

A summary of the key physicochemical properties of **diphenylphosphinic chloride** is presented in Table 1. This data is essential for its proper handling, storage, and application in experimental settings.

Property	Value	References
CAS Number	1499-21-4	[3][4][5]
Molecular Formula	C ₁₂ H ₁₀ ClOP	[3][4][5]
Molecular Weight	236.63 g/mol	[4][6][7]
Appearance	Clear colorless to light yellow liquid	[1][3][5]
Boiling Point	222 °C at 16 mmHg	[1][7][8][9]
Melting Point	20 °C	[9]
Density	1.24 g/mL at 25 °C	[1][7][8]
Refractive Index (n _{20/D})	1.609	[1][7]
Solubility	Soluble in chloroform and methanol.	[1][3]
Storage Temperature	2-8°C	[1][3][7]

Safety and Hazard Information

Diphenylphosphinic chloride is classified as a flammable liquid and is corrosive, causing severe skin burns and eye damage.[2][6][8] It is also a skin sensitizer.[6] Table 2 provides a summary of its hazard classifications and associated precautionary statements.

Hazard Classification	GHS Pictograms	Signal Word	Hazard Statements	Precautionary Statements	References
Flammable liquids (Category 3)	GHS02	Danger	H226: Flammable liquid and vapor.	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. P233: Keep container tightly closed. P240: Ground and bond container and receiving equipment. P241: Use explosion-proof electrical/ventilating/lighting/equipment. P242: Use non-sparking tools. P243: Take action to prevent static discharges.	[2] [6] [8]
Skin corrosion	GHS05	Danger	H314: Causes	P260: Do not breathe	[2] [6] [8]

(Sub-category 1B)

severe skin
burns and
eye damage.

dust/fume/gas/mist/vapours/spray.

P264: Wash skin thoroughly after handling.

P280: Wear protective gloves/protective clothing/eye protection/face protection.

P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.

P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.

P363: Wash contaminated clothing before reuse.

Serious eye damage (Category 1)	GHS05	Danger	H318: Causes serious eye damage.	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P310: Immediately call a POISON CENTER or doctor/physician.	[6][8][10]
Skin sensitization (Sub-category 1A)	GHS07	Warning	H317: May cause an allergic skin reaction.	P261: Avoid breathing mist or vapors. P272: Contaminated work clothing should not be allowed out of the workplace. P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with	[6]

plenty of
soap and
water.
P333+P313:
If skin
irritation or
rash occurs:
Get medical
advice/attention.
P363:
Wash
contaminated
clothing
before reuse.

Experimental Protocols

Detailed methodologies for the synthesis of **diphenylphosphinic chloride** and its application in peptide coupling are provided below. These protocols are intended for use by trained professionals in a controlled laboratory environment.

Synthesis of Diphenylphosphinic Chloride

A common laboratory-scale synthesis of **diphenylphosphinic chloride** involves the reaction of a Grignard reagent with phosphorus oxychloride (POCl_3).^[8]

Materials:

- Phosphorus oxychloride (POCl_3)
- Phenylmagnesium bromide solution in diethyl ether (Et_2O)
- Anhydrous diethyl ether (Et_2O)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Dichloromethane (CH_2Cl_2)

- Hydrochloric acid (HCl), dilute solution
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

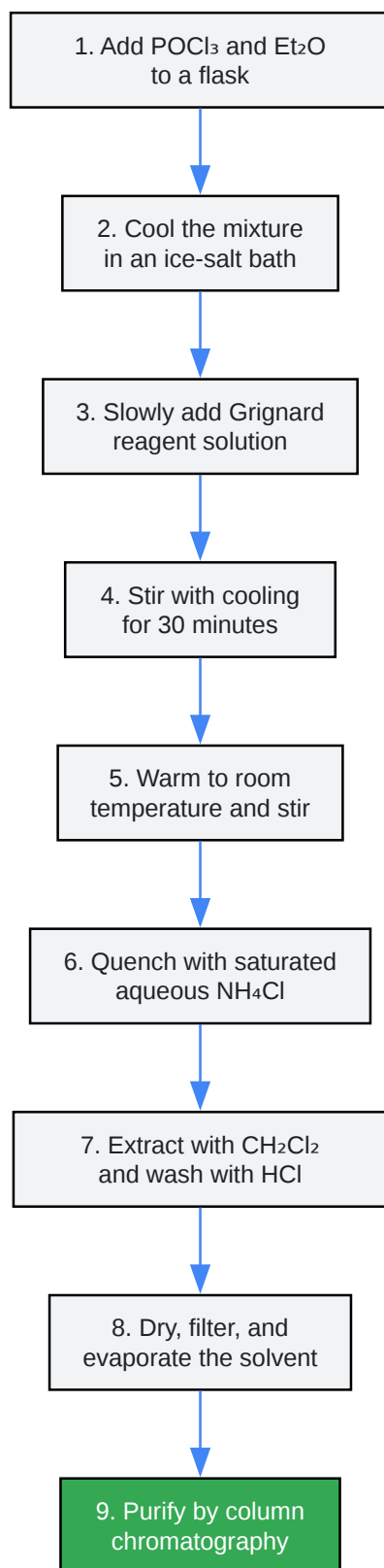
Equipment:

- Oven-dried, two-necked round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar
- Ice-salt bath
- Short-path vacuum distillation apparatus
- Column chromatography setup

Procedure:

- To an oven-dried 100 mL, two-necked flask fitted with a reflux condenser, add anhydrous Et_2O and POCl_3 .^[8]
- Cool the solution in an ice-salt mixture.^[8]
- Slowly add the Grignard reagent solution (e.g., phenylmagnesium bromide) in Et_2O from a dropping funnel.^[8]
- After the addition is complete, stir the reaction mixture with cooling for 30 minutes.^[8]
- Allow the reaction mixture to warm to room temperature and stir for the indicated time (monitoring by TLC or other appropriate methods is recommended).^[8]
- Quench the reaction by cooling the mixture in an ice-salt mixture and adding saturated aqueous NH_4Cl solution.^[8]
- Pour the crude mixture into CH_2Cl_2 and wash it three times with dilute HCl.^[8]

- Dry the organic layer over anhydrous MgSO_4 , filter, and evaporate the solvent to dryness.[8]
- The resulting crude product can be purified by column chromatography to yield pure **diphenylphosphinic chloride**. [8]



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Caption: Synthesis workflow for **diphenylphosphinic chloride**.

Application in Peptide Coupling

Diphenylphosphinic chloride is a precursor to diphenylphosphinic carboxylic mixed anhydrides, which are effective for peptide bond formation.^[3]

Materials:

- N-protected amino acid (e.g., N-Benzyloxycarbonylvaline)
- Dichloromethane (CH_2Cl_2)
- N-Methylmorpholine (NMM)
- **Diphenylphosphinic chloride** (DppCl)
- Amino acid ester salt (e.g., alanine phenyl ester tosylate)
- Dry, distilled N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Water
- Saturated sodium bicarbonate (NaHCO_3) solution
- 5% citric acid solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4)

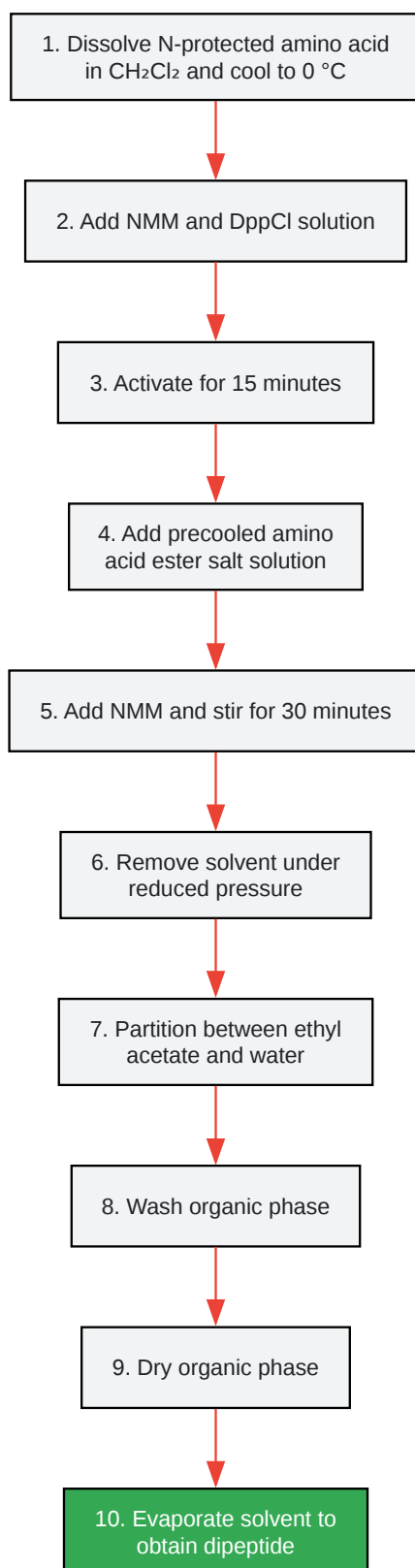
Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath

- Standard glassware for extraction and work-up

Procedure:

- Dissolve the N-protected amino acid (e.g., N-Benzyloxycarbonylvaline, 0.12 mol) in CH_2Cl_2 (200 mL) and cool to 0 °C.
- Add NMM (0.12 mol) and a solution of DppCl (0.12 mol) in CH_2Cl_2 (200 mL) in quick succession.
- Allow an activation period of 15 minutes.
- Add a precooled solution of the amino acid ester salt (e.g., alanine phenyl ester tosylate, 0.1 mol) in dry, distilled DMF (80 mL).
- Immediately follow with the addition of NMM (0.1 mol) and stir the mixture for 30 minutes.
- Remove the reaction solvent under reduced pressure, which will leave a pale yellow oil.
- Partition the oil between ethyl acetate and water.
- Wash the organic phase sequentially with saturated NaHCO_3 (5 times), 5% citric acid (3 times), water (2 times), saturated NaHCO_3 (2 times), water (2 times), and brine (2 times).
- Dry the organic phase over anhydrous MgSO_4 .
- Evaporate the solvent under reduced pressure to afford the dipeptide product.



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Caption: Peptide coupling workflow using **diphenylphosphinic chloride**.

Applications in Synthesis

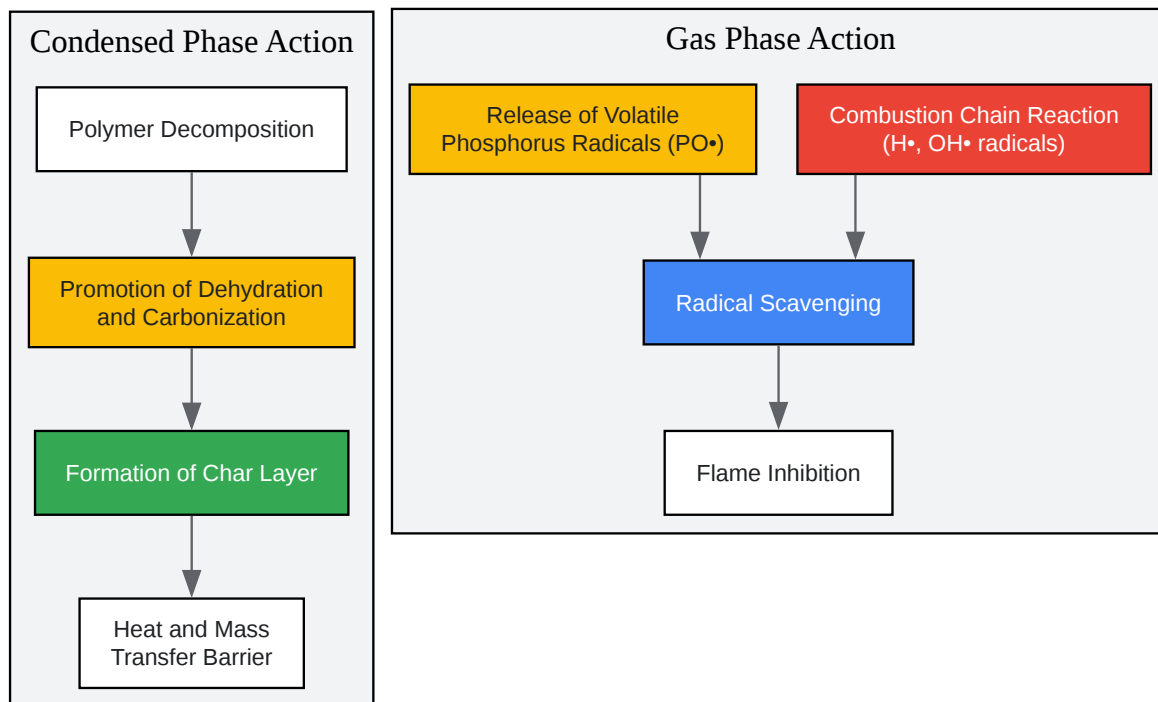
Diphenylphosphinic chloride is a key intermediate in various synthetic transformations.

Ligand Synthesis for Cross-Coupling Reactions

It is widely used as a precursor to synthesize chiral phosphine bidentate ligands.^{[1][2]} These ligands are crucial for various palladium-catalyzed cross-coupling reactions, including the Buchwald-Hartwig amination, Suzuki-Miyaura coupling, Heck reaction, and Sonogashira coupling.^{[2][5]} The electronic and steric properties of the phosphine ligands derived from **diphenylphosphinic chloride** can be fine-tuned to achieve high efficiency and selectivity in these important C-C and C-N bond-forming reactions.

Flame Retardant Mechanisms

As a phosphorus-containing compound, **diphenylphosphinic chloride** and its derivatives can function as flame retardants. The mechanism of action for phosphorus-based flame retardants can occur in both the condensed and gas phases.^[11] In the condensed phase, they promote the formation of a char layer on the surface of the material, which acts as a barrier to heat and mass transfer.^{[9][11]} In the gas phase, phosphorus-containing radicals can interrupt the combustion chain reaction by scavenging reactive H• and OH• radicals.^{[9][11][12]}



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Caption: Flame retardant mechanism of phosphorus compounds.

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